Application Note: Analytical Characterization of 4-(BOC-Amino)-1-butanoylpiperidine

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*4-(BOC-Amino)-1-butanoylpiperidine*
CAS No.:	*1352318-26-3*
Cat. No.:	*B594102*

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Introduction & Compound Profile

4-(BOC-Amino)-1-butanoylpiperidine is a functionalized piperidine building block often used in the synthesis of peptidomimetics, PROTAC linkers, and fragment-based drug discovery. Its structure features three critical moieties that dictate the analytical strategy:

- Piperidine Core: Subject to ring inversion and restricted rotation when acylated.
- Butanoyl Group (Amide Linker): Introduces lipophilicity and rotameric complexity.
- BOC Protecting Group: Acid-labile, requiring buffered mobile phases.

Physicochemical Attributes (Predicted)

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Property	Value / Description	Analytical Implication
Formula	C H N O	Monoisotopic Mass: ~270.19 Da
Molecular Weight	270.37 g/mol	Detectable by Single Quad MS (ESI+)
LogP	~1.5 - 2.0	Retains well on C18; elutes in mid-gradient.
Chromophores	Weak (Amide/Carbamate only)	Critical: UV detection at 254 nm is ineffective. Use 210 nm, CAD, or ELSD.
State	Viscous Oil or Low-melting Solid	NMR sample preparation may require gentle warming.

Structural Identity: NMR Spectroscopy

Challenge: N-acyl piperidines exhibit rotamerism due to the restricted rotation of the amide bond (N–C=O).[1] At room temperature, this often results in signal broadening or the appearance of dual peaks for the piperidine ring protons and the linker's

-protons.

Protocol 1: H-NMR with Variable Temperature (VT) Validation

Objective: Confirm structure and resolve rotameric broadening.

Instrument Parameters:

- Field Strength:

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400 MHz recommended.

- Solvent: DMSO-

  (preferred for solubility and high-temp capability) or CDCl

  .

- Temperature:
  - Standard: 298 K (25°C).
  - Coalescence: 323–333 K (50–60°C) to sharpen broad signals.

Assignment Table (Expected Shifts in DMSO-

):

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Position	Group	(ppm)	Multiplicity	Notes
Amide NH	-NH-BOC	6.8 - 7.0	Broad Doublet	Exchangeable with D O.
Piperidine C4-H	CH-NH	3.4 - 3.6	Multiplet	Often broad due to ring inversion.
Piperidine C2/C6-H	N-CH -	3.8 - 4.4	Broad/Split	Rotamer Diagnostic: May appear as two sets of signals at RT.
Butanoyl -CH	CO-CH -	2.2 - 2.3	Triplet	
Butanoyl -CH	-CH -	1.4 - 1.6	Multiplet	Overlaps with piperidine C3/C5.
Butanoyl -CH	-CH	0.85 - 0.95	Triplet	Distinct terminal methyl.
BOC Group	-C(CH)	1.38 - 1.40	Singlet	Strong integral (9H).

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> *Expert Insight: If the spectrum appears "messy" with split peaks at room temperature, do not assume impurities immediately. Run a VT-NMR experiment at 333 K. If the signals coalesce into sharp singlets/triplets, the complexity is due to rotamers, not contamination.*

Purity & Impurity Profiling: UPLC-CAD/MS

Challenge: The compound lacks aromatic rings, making standard UV detection (254 nm) useless. Low-wavelength UV (210 nm) is susceptible to baseline drift from mobile phase gradients. Solution: Use Charged Aerosol Detection (CAD) or ELSD for universal response, coupled with MS for identification.

Protocol 2: UPLC-MS/CAD Method

System: Agilent 1290 / Waters H-Class with QDa or SQD.

Chromatographic Conditions:

- Column: C18 Charged Surface Hybrid (e.g., Waters CSH C18), 2.1 x 100 mm, 1.7 µm.
  - Why: CSH columns provide better peak shape for basic amines and allow the use of weak acid modifiers without peak tailing.
- Mobile Phase A: 0.1% Formic Acid in Water (Do not use TFA if running MS in negative mode, though Positive mode is primary here).
- Mobile Phase B: Acetonitrile (MeCN).
- Flow Rate: 0.4 mL/min.
- Column Temp: 40°C.
- Gradient:

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Time (min)	%B	Curve
0.0	**5**	**Initial**
1.0	5	Hold
8.0	95	Linear
10.0	95	Wash

| 10.1 | 5 | Re-equilibrate |

Detection Settings:

- UV: 210 nm (Reference 360 nm) – Secondary check only.
- CAD/ELSD: Nebulizer Temp 35°C; Power Function 1.0.
- MS (ESI+): Scan range 100–600 m/z. Cone Voltage 15-30V.

Key Impurities to Monitor:

- De-BOC (Free Amine): [M+H]

  ~171.15. Elutes earlier (more polar).

  - Source: Acidic hydrolysis during storage or workup.
- De-Butanoyl (4-Boc-aminopiperidine): [M+H]

  ~201.16.

  - Source: Incomplete acylation during synthesis.
- Coupling Reagents: EDC/HOBt/HATU residues (if used).

Stability & Handling

The BOC group is acid-sensitive.

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- Storage: Store at -20°C under inert atmosphere (N

  or Ar).

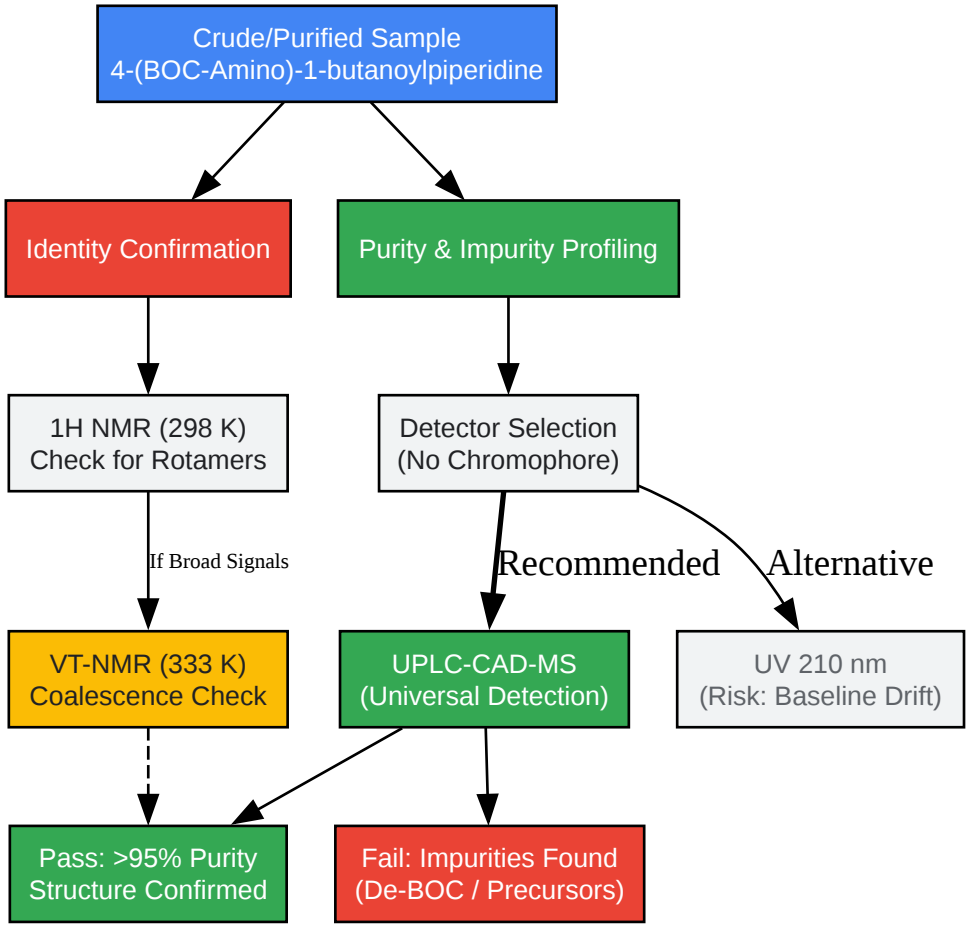
- Solvent Compatibility: Avoid protic solvents with strong acids (e.g., MeOH/HCl). Stable in DMSO, DMF, CH

  Cl

  , and neutral aqueous buffers.

- Stress Testing: If significant degradation (>1%) is observed at RT after 24h in solution, buffer the LC mobile phase with 10mM Ammonium Acetate (pH 6.5) instead of Formic Acid.

Visual Analytical Workflow



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Caption: Analytical decision tree highlighting the critical path for handling rotamers in NMR and chromophore absence in HPLC.

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Sources

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